

Solubility Profile of Amino(imino)methanesulfonic Acid in Organic Solvents: A Technical Guide

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Compound of Interest		
Compound Name:	Amino(imino)methanesulfonic acid	
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Abstract

This technical guide provides a comprehensive overview of the solubility of Amino(imino)methanesulfonic acid (CAS No. 1184-90-3), a versatile reagent in organic synthesis. Due to its zwitterionic nature, stemming from the presence of both a strongly acidic sulfonic acid group and a basic guanidino group, its solubility is highly dependent on the polarity of the solvent. This document compiles available qualitative and quantitative solubility data, outlines a general experimental protocol for solubility determination, and provides context through the solubility of structurally related guanidinium compounds.

Introduction

Amino(imino)methanesulfonic acid, also known as formamidinesulfonic acid, is a crystalline solid with the molecular formula $CH_4N_2O_3S.[1][2]$ It serves as a key reagent in the preparation of various guanidine derivatives.[1][2] Understanding its solubility in different organic solvents is crucial for its application in synthesis, purification, and formulation development. This guide aims to provide a detailed technical resource on this topic.

Physicochemical Properties



A summary of the key physicochemical properties of **Amino(imino)methanesulfonic acid** is presented in Table 1. These properties influence its solubility characteristics.

Table 1: Physicochemical Properties of Amino(imino)methanesulfonic acid

Property	Value	Reference	
Molecular Formula	CH ₄ N ₂ O ₃ S	[1][2]	
Molecular Weight	124.12 g/mol	[1][2]	
Melting Point	132-134 °C (decomposition)	[1][2]	
pKa (Predicted)	7.74 ± 0.40	[1][2]	
Density (Predicted)	1.846 g/cm ³	[1][2]	
XLogP3	-1.6	[1]	
Hydrogen Bond Donor Count	3	[1]	
Hydrogen Bond Acceptor Count	4	[1]	

Solubility Data

Quantitative solubility data for **Amino(imino)methanesulfonic acid** in a wide range of organic solvents is not readily available in the public domain. The existing information is largely qualitative.

Qualitative Solubility

The compound's solubility is generally limited in most organic solvents. Available data indicates it is "very slightly" soluble in Dimethyl Sulfoxide (DMSO) and "slightly" soluble in methanol, particularly with heating.[1][2][3]

Quantitative Solubility

A single source reports a water solubility of 110 g/L at 25 °C.[4] However, this high value should be approached with caution as it contrasts with the generally described low solubility in polar



organic solvents. The zwitterionic nature of the molecule likely contributes to a higher affinity for water compared to less polar organic solvents.

Table 2: Summary of Solubility Data for Amino(imino)methanesulfonic acid

Solvent	Туре	Solubility	Temperatur e	Notes	Reference
Water	Protic	110 g/L	25 °C	Data point requires verification.	[4]
Dimethyl Sulfoxide (DMSO)	Aprotic Polar	Very Slightly Soluble	Not Specified	-	[1][2][3]
Methanol	Protic Polar	Slightly Soluble	Heated	Solubility increases with temperature.	[1][2][3]

Solubility of Structurally Related Compounds: Guanidine and its Salts

Given the presence of the guanidino functional group, the solubility behavior of guanidine and its salts can provide valuable insights. Guanidine itself is highly soluble in polar solvents like water and alcohols.[5][6] Guanidinium salts, such as guanidinium chloride and guanidinium nitrate, also exhibit good solubility in polar solvents.[7][8] For instance, at 298.15 K, the mole fraction solubility of guanidine hydrochloride is highest in DMF, followed by other polar aprotic and protic solvents, and lowest in less polar alcohols like n-propanol.[8] This trend suggests that the guanidino group of **Amino(imino)methanesulfonic acid** contributes to its affinity for polar solvents.

Experimental Protocol for Solubility Determination

As specific experimental details for determining the solubility of **Amino(imino)methanesulfonic acid** are not published, a general and robust protocol for solid



compounds is outlined below. This method can be adapted for the quantitative determination of its solubility in various organic solvents.

Materials and Equipment

- Amino(imino)methanesulfonic acid (analytical grade)
- Selected organic solvents (HPLC grade or equivalent)
- Analytical balance (± 0.1 mg)
- Vials with screw caps
- Thermostatic shaker or incubator
- Centrifuge
- Micropipettes
- HPLC or UV-Vis spectrophotometer for quantification
- Syringe filters (e.g., 0.22 μm PTFE)

Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of Amino(imino)methanesulfonic acid to a known volume of the selected solvent in a sealed vial. The excess solid should be clearly visible.
 - Equilibrate the vials in a thermostatic shaker at a constant temperature (e.g., 25 °C, 37 °C)
 for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.



- Carefully withdraw a known volume of the supernatant using a pre-warmed/pre-cooled pipette to avoid temperature-induced precipitation.
- Immediately filter the collected supernatant through a syringe filter to remove any undissolved microparticles.

Quantification:

- Dilute the clear filtrate with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of Amino(imino)methanesulfonic acid in the diluted filtrate
 using a validated analytical method, such as HPLC-UV or UV-Vis spectrophotometry,
 against a standard curve.

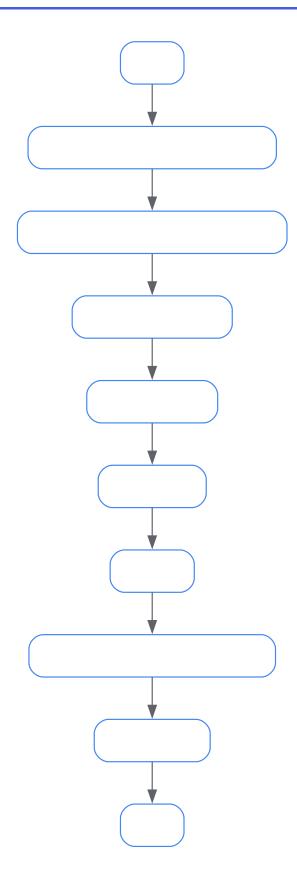
Calculation:

 Calculate the solubility in mg/mL or mol/L using the measured concentration and the dilution factor.

Logical Workflow for Solubility Determination

The following diagram illustrates the logical steps for the experimental determination of solubility.





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